

HTRF Methyltransferase Assay Protocol (with PFI-2)

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Compound Focus: PFI-4

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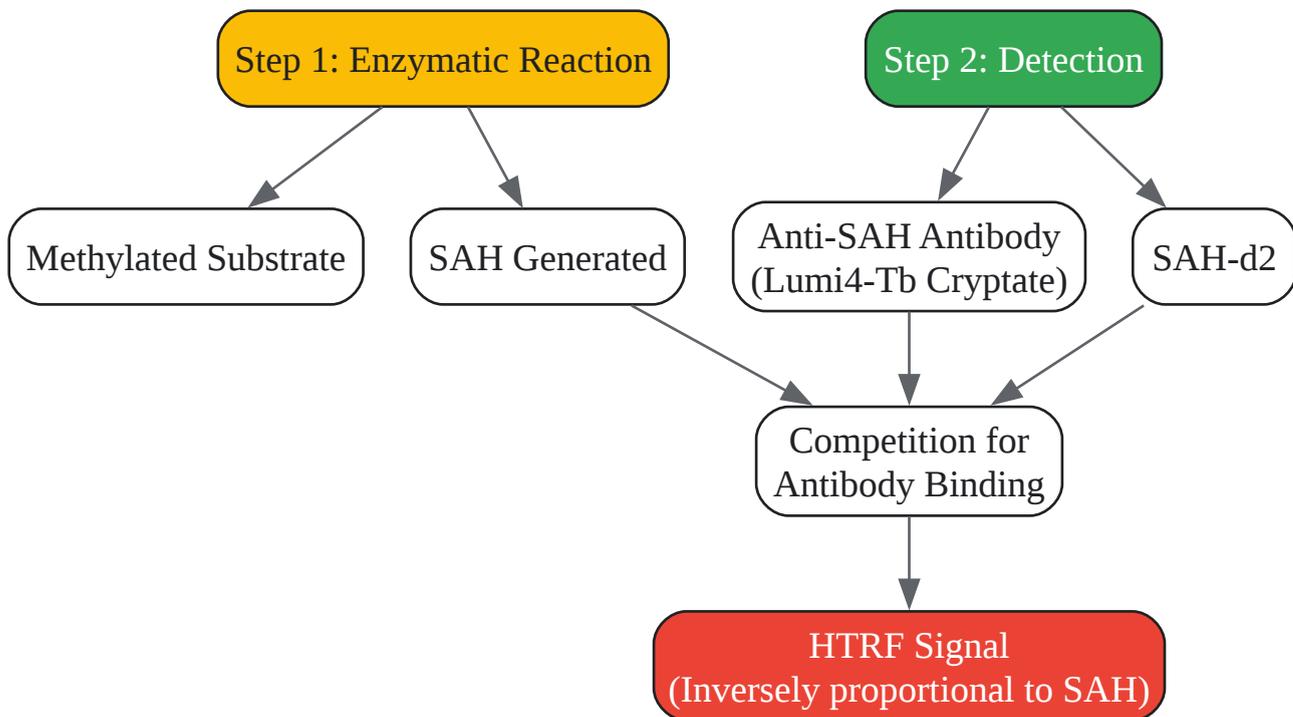
This protocol is based on the miniaturization of an HTRF assay for the SET7/9 methyltransferase, using **(R)-PFI 2 hydrochloride** as a reference inhibitor [1].

1. Primary Materials

- **Kit:** EPIgeneous Methyltransferase Assay Kit (Cisbio)
- **Enzyme:** SET7/9 (BPS Bioscience)
- **Substrate:** Biotinylated histone H3 (1-21) (AnaSpec)
- **Inhibitor:** (R)-PFI 2 hydrochloride (Tocris Biosciences)
- **Cofactor:** S-adenosyl-L-methionine (SAM, Sigma-Aldrich)
- **Assay Buffer:** 50 mM TRIS-HCl (pH 8.8), 10 mM NaCl, 1 mM DTT, 0.01% Tween-20
- **Plate:** 384-well or 1536-well white, low-volume microplates
- **Liquid Handler:** Echo (or similar for miniaturization)
- **Reader:** PHERAstar FS microplate reader (or compatible TR-FRET reader)

2. Assay Principle

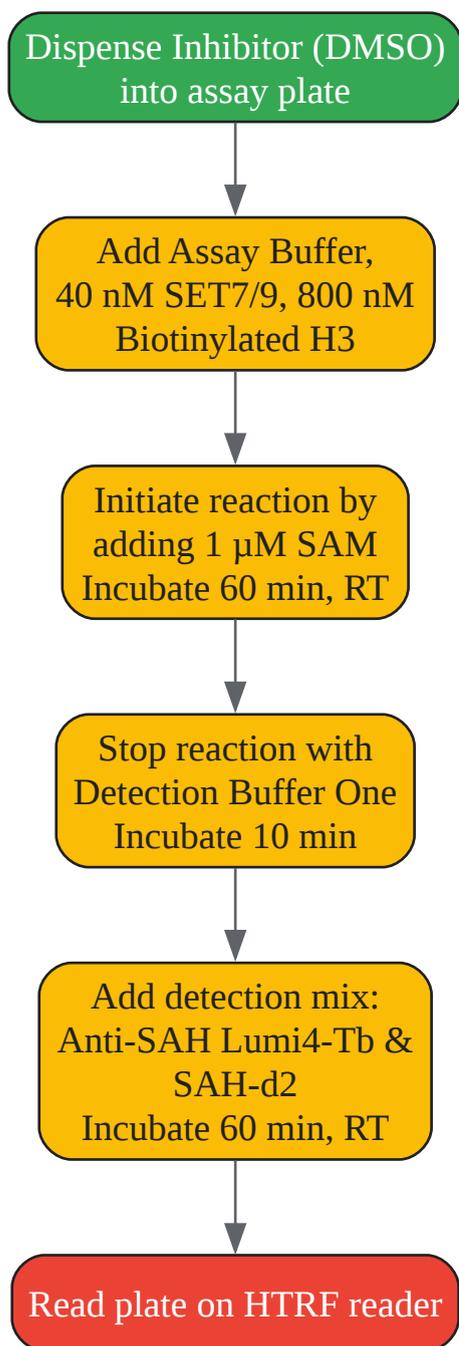
The assay is a competitive immunoassay that detects the formation of S-adenosyl-L-homocysteine (SAH), the byproduct of the methyl transfer from SAM to the substrate [1]. The diagram below illustrates the two-step detection process.



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3. Experimental Procedure

The following workflow outlines the key steps for performing the inhibitor dose-response assay.



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- **Step 1: Reagent Preparation.** Prepare a 12-point half-log dose-response series of the inhibitor (e.g., starting from 100 μ M) in DMSO. Prepare the enzyme, substrate, and SAM solutions in assay buffer [1].
- **Step 2: Compound and Reaction Assembly.** Using an acoustic liquid handler, transfer the inhibitor solution into the assay plate. Subsequently, add assay buffer, SET7/9 enzyme (40 nM final concentration), biotinylated histone H3 substrate (800 nM final concentration), and finally, SAM (1 μ M

final concentration) to start the reaction. Seal the plate and incubate for 60 minutes at room temperature [1].

- **Step 3: Detection.** After the enzymatic reaction, add HTRF detection buffer one to stop the reaction and incubate for 10 minutes. Then, add a mix of the anti-SAH antibody labeled with Lumi4-Tb cryptate and SAH-d2 prepared in detection buffer two. Incubate the plate for 60 minutes at room temperature in the dark [1].
- **Step 4: HTRF Measurement.** Read the plate using a compatible microplate reader (e.g., PHERAstar FS) with the following typical HTRF settings [1]:

4. Key Instrument Settings

Parameter	Setting
Detection Mode	Time-Resolved Fluorescence (TRF), Endpoint
Excitation	337 nm
Emission	665 nm & 620 nm
Integration Start Time	60 μ s
Integration Time	400 μ s

Source: Adapted from [1]

5. Data Analysis and Validation

The HTRF ratio (665 nm / 620 nm) is calculated. This signal is inversely proportional to the amount of SAH produced, and thus to the enzyme activity. A high signal indicates inhibition [1].

- **IC₅₀ Calculation:** The dose-response data for the inhibitor is fitted to a non-linear regression model to determine the IC₅₀ value.
- **Assay Quality Validation:** The quality of the miniaturized HTRF assay was confirmed by excellent Z' factors (> 0.88) and signal-to-background (S/B) ratios, as shown in the table below [1].

Assay Format	Final Volume	S/B Ratio	Z' Factor
384-well	20 μ L	6.4	0.83

Assay Format	Final Volume	S/B Ratio	Z' Factor
384-well	2 µL	7.9	0.88
1536-well	2 µL	7.3	0.93

Source: Adapted from [1]

Key Considerations for Your Research

- **PFI-2 vs. PFI-4:** While this protocol uses PFI-2, **PFI-4** is a closely related, more selective BET bromodomain inhibitor [2]. The core HTRF methodology for studying inhibitor binding to a bromodomain target is directly transferable. You would substitute the enzyme (e.g., a specific BET bromodomain), its specific substrate (e.g., an acetylated histone peptide), and **PFI-4** in the dose-response experiment.
- **Alternative Assay Formats:** Beyond enzymatic assays, HTRF is widely used to study protein-protein interactions (PPIs) [3] [4] [5] and binding kinetics [6]. If your project involves characterizing the direct binding of **PFI-4** to its target, a **cellular protein stabilization assay** detected by TR-FRET is another excellent and physiologically relevant option [7].

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